

# An In-depth Technical Guide to 2-Hydroxy-3-nitrobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Nitrosalicylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of 2-Hydroxy-3-nitrobenzoic acid (also known as **3-Nitrosalicylic acid**). The information is curated for researchers, scientists, and professionals in the field of drug development, with a focus on presenting clear, actionable data and methodologies.

## Chemical Identity and Properties

2-Hydroxy-3-nitrobenzoic acid is an aromatic compound and a nitrated derivative of salicylic acid.<sup>[1]</sup> Its chemical structure and fundamental properties are summarized below.

Table 1: General and Physical Properties of 2-Hydroxy-3-nitrobenzoic Acid

Property	Value	Source(s)
IUPAC Name	2-Hydroxy-3-nitrobenzoic acid	[2]
Synonyms	3-Nitrosalicylic acid, Salicylic acid, 3-nitro-	[2]
CAS Number	85-38-1	[2]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>5</sub>	[2]
Molecular Weight	183.12 g/mol	[1][2]
Appearance	Yellowish crystals or powder	[1]
Melting Point	142-147 °C	
Boiling Point	389 °C at 760 mmHg (Predicted)	
Density	1.631 g/cm <sup>3</sup> (Predicted)	
pKa	2.07±0.10 (Predicted)	

Table 2: Solubility and Spectral Data

Property	Description	Source(s)
Solubility	Slightly soluble in water; freely soluble in alcohol, benzene, chloroform, and ether.	[1]
<sup>1</sup> H NMR Spectroscopy	Spectra available.	[3]
<sup>13</sup> C NMR Spectroscopy	Spectra available.	[4][5]
Infrared (IR) Spectroscopy	Data available.	
Mass Spectrometry	Data available.	[2]

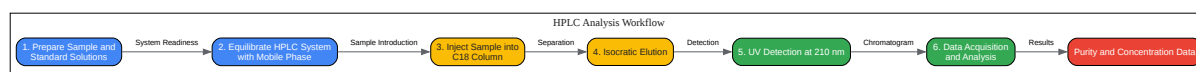
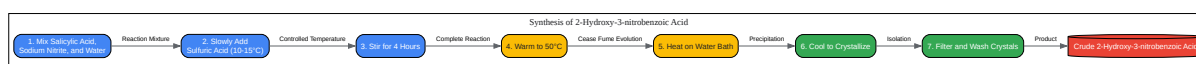
## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of 2-Hydroxy-3-nitrobenzoic acid are crucial for its application in research and development.

A common method for the synthesis of 2-Hydroxy-3-nitrobenzoic acid is the nitration of salicylic acid.[1]

Protocol:

- **Reaction Setup:** In a reaction vessel, combine 100 g of salicylic acid and 130 g of sodium nitrite with 150 ml of water.[6]
- **Addition of Sulfuric Acid:** Slowly add 1200 ml of sulfuric acid ( $d=1.52$  g/ml) to the mixture while maintaining the temperature between 10-15°C.[6]
- **Reaction Progression:** After the addition is complete, continue stirring for 4 hours at the same temperature.[6]
- **Heating:** Warm the reaction mixture to 50°C and allow it to stand until the evolution of nitrous fumes ceases.[6] Subsequently, heat the mixture on a water bath.[6]
- **Crystallization and Isolation:** Upon cooling, crystals of **3-nitrosalicylic acid** will precipitate.[6] Collect the crystals by filtration and wash them with water.[6]



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)